

pamoic acid disodium salt monohydrate

properties

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Compound Focus: Disodium pamoate monohydrate

CAS No.: 71607-30-2

Cat. No.: S949911

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Chemical & Physical Properties

The table below summarizes the fundamental characteristics of Pamoic Acid Disodium Salt Monohydrate from the search results.

Property	Details
CAS Number (Monohydrate)	71607-30-2 [1] [2]
CAS Number (Anhydrous)	6640-22-8 [3] [4] [5]
Molecular Formula	$C_{23}H_{14}Na_2O_6 \cdot H_2O$ [3] [1]
Molecular Weight	450.36 g/mol [3] [1]
Purity	>98.0% (HPLC) [3] [4]
Appearance	White to Yellow powder to crystal [3]
Storage	Room temperature (recommended in a cool, dark place <15°C) [3]

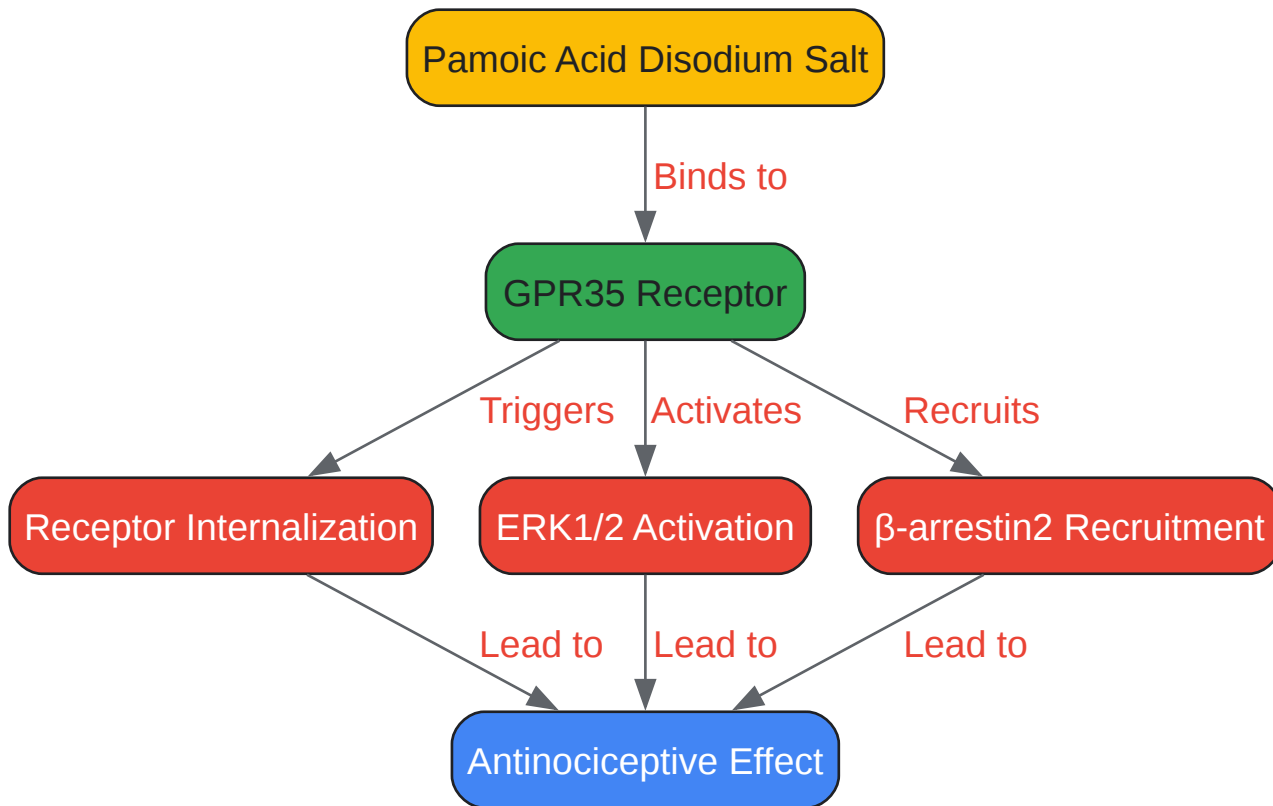
Pharmacological Profile

Pamoic Acid Disodium Salt is recognized in pharmacology for two primary roles:

- **Drug Salt Formulation:** The pamoate ion (derived from pamoic acid) is commonly used as a counterion for drug compounds. Its structure allows for hydrogen bonding, which can significantly affect the dissolution rate and stability of active pharmaceutical ingredients (APIs) [6]. This application is mentioned in the context of improving solubility and acting as a stabilizer in oral drug delivery systems [1].
- **GPR35 Agonist:** This compound is a potent and well-characterized agonist for the orphan G protein-coupled receptor GPR35 [5]. The biological activity data is summarized in the table below.

Biological Activity Parameter	Value / Effect
GPR35 Agonist (EC ₅₀)	79 nM [5]
ERK1/2 Activation (EC ₅₀)	65 nM [5]
GPR35 Internalization (EC ₅₀)	22 nM [5]
β-arrestin2 Recruitment	Potent activity [5]
In Vivo Effect	Antinociceptive (pain-blocking) activity [5]

This pharmacological pathway can be visualized as follows:



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Pamoic Acid activates GPR35, triggering downstream signaling events that result in an antinociceptive effect.

Experimental Context

While a full, step-by-step protocol is not available, one search result provides a real-world example of its application in an experimental setting.

- **Use in Microencapsulation:** In a protocol for preparing microcapsules, Pamoic Acid Disodium Salt Monohydrate was used alongside Poly(lactic-co-glycolic acid) (PLGA) and Poly(vinyl alcohol) (PVA) in an organic solvent system involving Dichloromethane (DCM) and Benzyl Alcohol (BnOH) [7]. This context suggests its utility in creating sustained-release drug delivery systems.

Key Insights for Researchers

The data indicates that Pamoic Acid Disodium Salt Monohydrate is more than just an inert salt former; it is a potent and specific biological activator of GPR35. When formulating with this compound, you should be aware that it may introduce unintended pharmacological activity due to its strong GPR35 agonist effects [5]. Its ability to modulate drug dissolution is a key property for formulation scientists aiming to control drug release profiles [6].

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References

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